

Personal protective equipment for handling SK-216

Author: BenchChem Technical Support Team. Date: December 2025



Essential Safety and Handling Guide for SK-216

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **SK-216**, a potent and selective inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1).

This document provides immediate, essential safety and logistical information for the proper handling of **SK-216** (CAS 654080-03-2). Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **SK-216** is presented below for easy reference.



Property	Value	Source
CAS Number	654080-03-2	Sigma-Aldrich, Tocris Bioscience[1]
Molecular Formula	C29H29NNa2O6	Sigma-Aldrich
Molecular Weight	533.52 g/mol	Sigma-Aldrich
Appearance	White to beige powder/solid	Sigma-Aldrich
Solubility	H ₂ O: 0.5 mg/mL (with warming)	Sigma-Aldrich
Melting Point	>155 °C (decomposes)	Axon Medchem[2]
Storage Temperature	Room temperature; desiccated	Sigma-Aldrich

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **SK-216**. The toxicological properties of this compound have not been fully investigated, and therefore, it should be treated as potentially hazardous.

The following PPE is required:

- Respiratory Protection: All handling of SK-216 powder must be conducted in a certified chemical fume hood to prevent inhalation.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) must be worn at all times. Gloves should be inspected before use and changed immediately if contaminated.[2]
- Eye Protection: Appropriate safety glasses or goggles are required to prevent eye contact with the powder or any solutions.[2]
- Skin and Body Protection: A lab coat must be worn to protect the skin and clothing.[2]

Operational and Disposal Plans



A systematic approach to the handling and disposal of **SK-216** is essential to minimize risk. The following step-by-step procedures provide clear guidance.

Handling Procedures:

- Preparation: Before handling, ensure that the chemical fume hood is functioning correctly and that all necessary PPE is readily available and in good condition.
- Weighing and Aliquoting: Conduct all weighing and preparation of stock solutions within the fume hood to avoid the generation of airborne dust.[2] Avoid raising dust during handling.
- Solution Preparation: When dissolving SK-216, be aware of its limited solubility in water, which may require gentle warming.
- Storage: Store SK-216 in a cool, dry, and well-ventilated place.[2] It should be kept in a
 properly sealed container and protected from light and heat.[2]

Spill Response:

- Evacuate and Secure: In the event of a spill, evacuate the immediate area if necessary and restrict access.
- Small Spills (Powder): For small powder spills, carefully vacuum or sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.[2]
- Small Spills (Solution): For small solution spills, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place it in a sealed container for disposal.
- Decontamination: Following the removal of the spilled material, decontaminate the area and any affected equipment with a suitable solvent, such as alcohol, and ventilate the area.[2]

Disposal Plan:

 Waste Collection: All waste materials contaminated with SK-216, including empty containers, disposable PPE, and spill cleanup materials, must be collected in a designated, sealed, and properly labeled hazardous waste container.






 Disposal Method: Dispose of all SK-216 waste in accordance with local, state, and federal regulations.[2] Contact your institution's environmental health and safety (EHS) department for specific guidance on approved waste disposal procedures. Do not dispose of SK-216 down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **SK-216** from receipt to disposal.





Generate Waste

Click to download full resolution via product page

Caption: Workflow for the safe handling of **SK-216**.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. documents.tocris.com [documents.tocris.com]
- 2. axonmedchem.com [axonmedchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling SK-216]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10788246#personal-protective-equipment-for-handling-sk-216]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com